

Perfluorobutylsulfonyl fluoride physical properties

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Compound of Interest

Compound Name: Perfluorobutylsulfonyl fluoride

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An In-depth Technical Guide to the Physical and Chemical Properties of
Perfluorobutylsulfonyl Fluoride

Introduction

Perfluorobutylsulfonyl fluoride (PFBSF), also known as nonafluorobutanesulfonyl fluoride (NfF), is a fluorinated organic compound with the chemical formula $C_4F_9SO_2F$.^[1] It is a colorless to slightly yellow, volatile liquid at room temperature.^{[1][2][3]} PFBSF serves as a crucial intermediate in the synthesis of a variety of specialty chemicals, including surfactants, pesticides, and pharmaceuticals.^{[3][4]} Its high thermal and chemical stability, a characteristic of perfluorinated compounds, makes it a valuable reagent in organic synthesis.^[5] This guide provides a comprehensive overview of the physical properties, experimental protocols for its synthesis and purification, and key chemical reactions of **perfluorobutylsulfonyl fluoride**.

Physical Properties

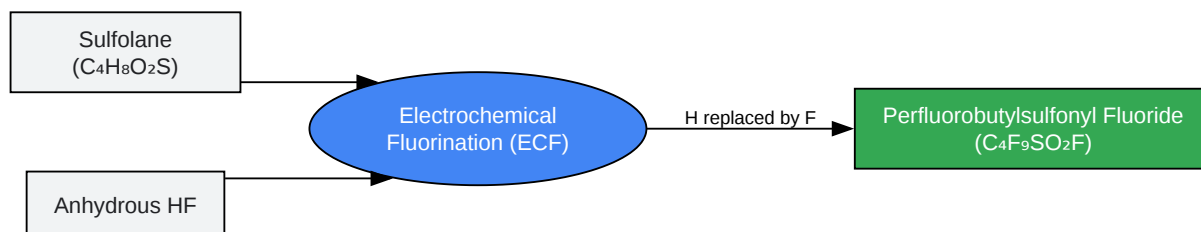
Perfluorobutylsulfonyl fluoride is characterized by its high density, low refractive index, and immiscibility with water. It is, however, soluble in common organic solvents.^[2] The physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ F ₁₀ O ₂ S (or C ₄ F ₉ SO ₂ F)	[1][2]
Molecular Weight	302.09 g/mol	[2][3][6]
Appearance	Colorless to light yellow transparent liquid	[1][3]
Boiling Point	64 - 66 °C	[1][2][7]
Melting Point	< -60 °C to -110 °C; some reports < -120 °C	[1][2][3][7][8][9]
Density	1.682 - 1.750 g/mL (at 20-25 °C)	[1][2][10]
Vapor Pressure	~1.3 kPa (at 25 °C) or 178.4 mmHg (at 25 °C)	[8][9]
Refractive Index	n _{20/D} 1.3 (lit.); n _{25D} 1.2810	[1]
Solubility	Immiscible with water; soluble in common organic solvents.[2] Hydrolyzes in water.[1][10]	

Experimental Protocols

Synthesis via Electrochemical Fluorination

Perfluorobutylsulfonyl fluoride is commercially prepared through the electrochemical fluorination (ECF) of sulfolane (tetrahydrothiophene-1,1-dioxide).[2][11] The process involves the electrolysis of a solution of sulfolane in anhydrous hydrogen fluoride. During electrolysis, the hydrogen atoms on the sulfolane molecule are replaced with fluorine atoms to yield **perfluorobutylsulfonyl fluoride**. [5]



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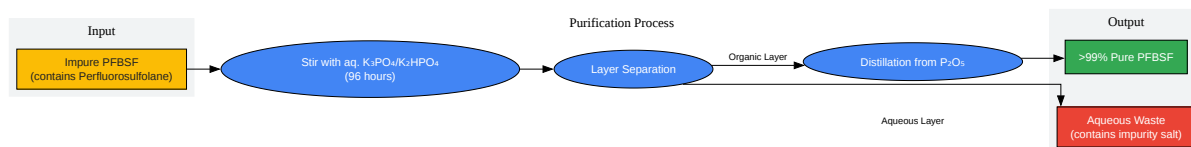
Caption: Synthesis of PFBSF via electrochemical fluorination of sulfolane.

Purification of Commercial PFBSF

Commercially available **perfluorobutylsulfonyl fluoride** is often contaminated with perfluorosulfolane (6-10 mol %).^[2] A purification protocol can be employed to remove this impurity.

Methodology:

- The commercial PFBSF is vigorously stirred with a concentrated aqueous solution containing a 1:1 molar ratio of potassium phosphate (K₃PO₄) and dipotassium phosphate (K₂HPO₄) for 96 hours.^[2]
- During this process, the perfluorosulfolane impurity reacts with the alkaline solution to form a water-soluble salt, while the PFBSF remains unchanged and insoluble in the aqueous layer.^[12]
- After the reaction is complete, the mixture separates into two layers. The lower layer, containing the purified PFBSF, is separated.^[12]
- The aqueous layer is removed, and the product is further purified by distillation from phosphorus pentoxide (P₂O₅).^[2]
- This procedure yields PFBSF with a purity greater than 99 mol % and near-quantitative recovery.^[2]



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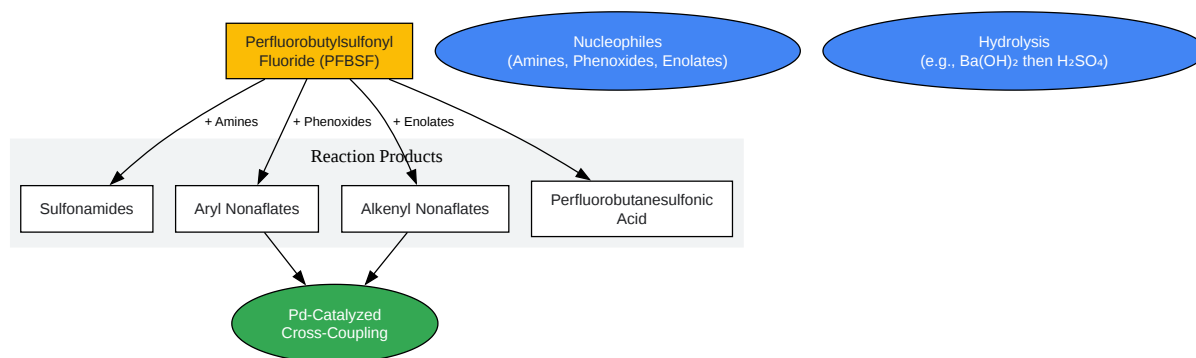
Caption: Workflow for the purification of commercial PFBSF.

Chemical Reactivity and Applications

Perfluorobutylsulfonyl fluoride is a versatile reagent, primarily used as an entry point to nonafluorobutanesulfonates (nonaflates).[2] The fluoride leaving group is readily substituted by various nucleophiles.[2]

Key Reactions:

- **Reaction with Nucleophiles:** PFBSF reacts with nucleophiles such as amines, phenoxides, and enolates to produce the corresponding sulfonamides, aryl nonaflates, and alkenyl nonaflates, respectively.[2]
- **Hydrolysis:** While stable in water at a pH below 12, it can be hydrolyzed by strong bases like barium hydroxide to yield barium perfluorobutanesulfonate. Treatment with sulfuric acid then produces perfluorobutanesulfonic acid.[2]
- **Applications in Catalysis:** Aryl and alkenyl nonaflates derived from PFBSF are valuable electrophiles in palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination.[2] Nonaflates often exhibit greater stability and resistance to hydrolysis compared to their triflate counterparts.[2]



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Caption: General reactivity pathways of **perfluorobutylsulfonyl fluoride**.

Safety and Handling

Perfluorobutylsulfonyl fluoride is classified as a corrosive substance that can cause severe skin burns and serious eye damage.[6][13] It may also be corrosive to metals.[13] When handling, appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, is essential.[13] Work should be conducted in a well-ventilated area.[13] Containers should be kept tightly closed in a cool, dry place.[4][13]

Conclusion

Perfluorobutylsulfonyl fluoride is a pivotal chemical intermediate with well-defined physical properties and established synthetic and purification protocols. Its primary utility lies in its role as a precursor to nonaflates, which are increasingly important electrophiles in modern organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. A thorough understanding of its properties, handling requirements, and reactivity is crucial for its safe and effective use in research and industrial applications.

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